

# Proper Disposal of 2,6-Difluorophenylacetic Acid: A Comprehensive Guide

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## Compound of Interest

Compound Name: 2,6-Difluorophenylacetic acid

Cat. No.: B1295063

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This guide provides essential safety and logistical information for the proper disposal of **2,6-Difluorophenylacetic acid**, ensuring operational safety and regulatory compliance.

## Key Physical and Chemical Properties

A thorough understanding of the properties of **2,6-Difluorophenylacetic acid** is the first step in ensuring its safe handling and disposal. The following table summarizes its key quantitative data.

Property	Value	Reference
CAS Number	85068-28-6	[1]
Molecular Formula	$\text{F}_2\text{C}_6\text{H}_3\text{CH}_2\text{CO}_2\text{H}$	[1]
Molecular Weight	172.13 g/mol	[1]
Melting Point	100-102 °C	[1][2]
Boiling Point	~219 °C (estimate)	[2]
pKa	3.73 ± 0.10 (Predicted)	[2]
Appearance	White to Almost white powder to crystal	[2]

## Health Hazard Information

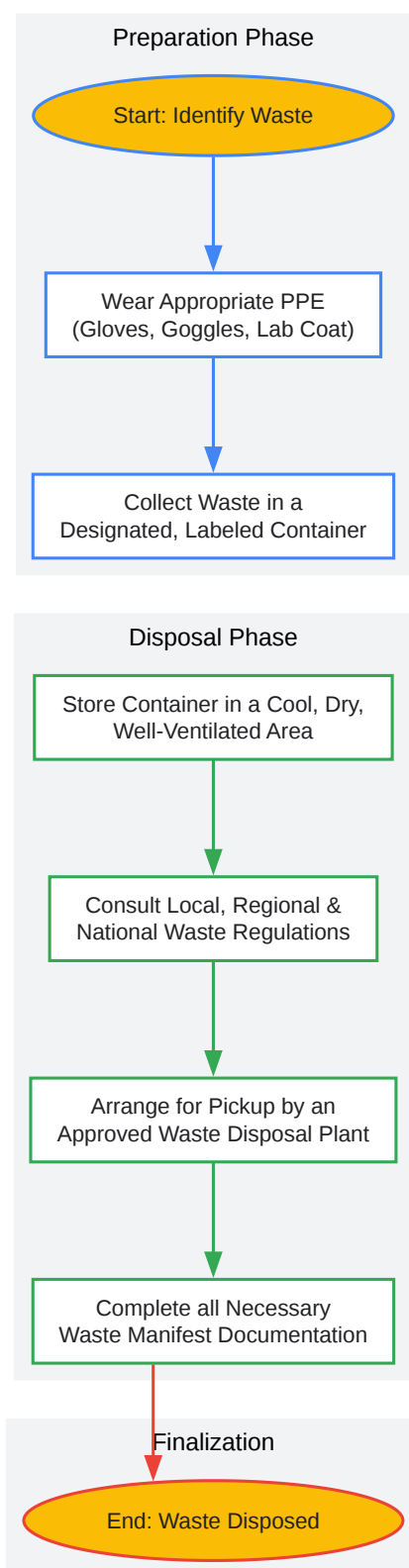
**2,6-Difluorophenylacetic acid** is classified as a hazardous substance. It is crucial to be aware of its potential health effects to implement appropriate safety measures.

- Skin Corrosion/Irritation: Causes skin irritation.[3]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[3]
- Specific target organ toxicity (single exposure): May cause respiratory irritation.[3]

For detailed first-aid measures, always refer to the substance's Safety Data Sheet (SDS). In case of exposure, seek immediate medical attention.[3]

## Procedural Steps for Proper Disposal

The disposal of **2,6-Difluorophenylacetic acid** must be conducted in a manner that ensures the safety of personnel and the protection of the environment. The following workflow outlines the necessary steps for its proper disposal.



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## References

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